

Personal protective equipment for handling 4-Butyl-alpha-agarofuran

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Compound of Interest

Compound Name: 4-Butyl-alpha-agarofuran

Cat. No.: B1250964

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Essential Safety and Handling Guide for 4-Butyl-alpha-agarofuran

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **4-Butyl-alpha-agarofuran**. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step operational and disposal plan.

Safety and Hazard Information

According to the Safety Data Sheet (SDS) provided by MedchemExpress, **4-Butyl-alpha-agarofuran** is classified as not a hazardous substance or mixture^[1]. However, adherence to standard laboratory safety protocols is essential to ensure a safe working environment.

Personal Protective Equipment (PPE)

While the compound is not classified as hazardous, the use of standard personal protective equipment is mandatory to minimize exposure and ensure good laboratory practice.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemically resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.

First Aid Measures

In the event of exposure, follow these first aid procedures as outlined in the safety data sheet^[1]:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Skin Contact	Wash off with soap and plenty of water.
Inhalation	Remove to fresh air.
Ingestion	Wash out mouth with water provided the person is conscious.

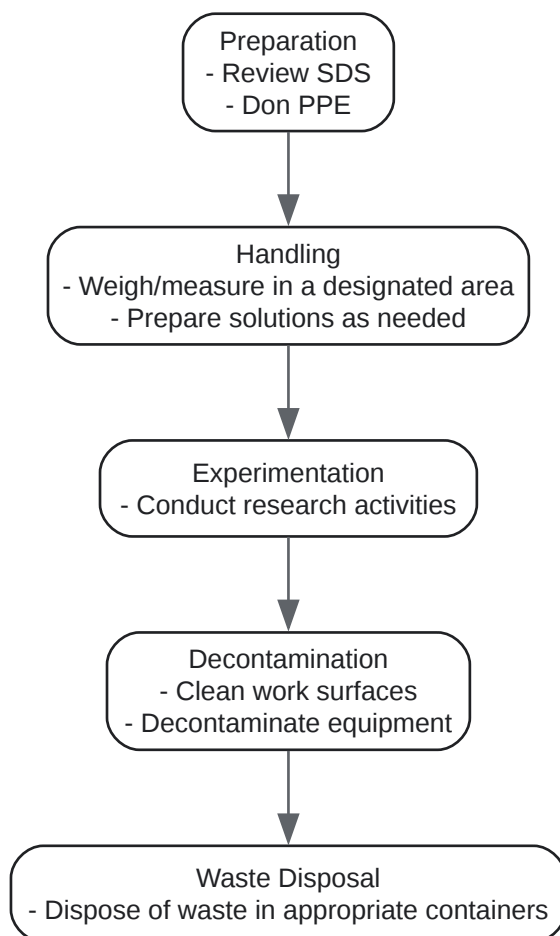
Quantitative Data

The following table summarizes key quantitative data for **4-Butyl-alpha-agarofuran**.

Property	Value	Reference
CAS Number	272126-07-5	^[1]
Molecular Formula	C ₁₈ H ₃₀ O	^[1]
Molecular Weight	262.43 g/mol	^[1]

Operational Workflow

The following diagram outlines the standard operational workflow for handling **4-Butyl-alpha-agarofuran** in a laboratory setting.



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Caption: Standard Laboratory Workflow for **4-Butyl-alpha-agarofuran**.

Disposal Plan

As **4-Butyl-alpha-agarofuran** is not classified as a hazardous substance, disposal should follow institutional and local regulations for non-hazardous chemical waste.

- Solid Waste:
 - Collect unused solid material and any contaminated disposable labware (e.g., weigh boats, pipette tips) in a designated, clearly labeled waste container.

- Liquid Waste:
 - Aqueous solutions can typically be disposed of down the drain with copious amounts of water, pending approval from your institution's Environmental Health and Safety (EHS) department.
 - Solutions in organic solvents should be collected in a designated non-hazardous solvent waste container.

Important Note: Always consult your institution's specific waste disposal guidelines and EHS office before disposing of any chemical waste.

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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
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